

An In-depth Technical Guide to 2-Ethylphenol: Synthesis, Analysis, and Applications

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Compound of Interest

Compound Name: 2-Ethylphenol

CAS No.: 25429-37-2

Cat. No.: B7770329

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This guide provides a comprehensive technical overview of **2-Ethylphenol** (CAS No: 90-00-6), intended for researchers, chemists, and professionals in the pharmaceutical and chemical industries. We will delve into its fundamental properties, synthesis methodologies, analytical techniques, and key applications, with a focus on the scientific rationale behind the procedures.

Core Identification and Physicochemical Properties

2-Ethylphenol, systematically named **2-Ethylphenol** according to IUPAC nomenclature, is an organic compound with the chemical formula $C_8H_{10}O$.^[1] It belongs to the phenol family, characterized by a hydroxyl (-OH) group attached to a benzene ring, with an ethyl (-CH₂CH₃) group at the ortho-position.

Synonyms: o-Ethylphenol, Phlorol^[2]

CAS Number: 90-00-6^[2]

The physicochemical properties of **2-Ethylphenol** are critical for its handling, application, and analysis. These properties are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	122.16 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Phenolic	[2][3]
Melting Point	-3.4 °C (stable form)	[1][2]
Boiling Point	204.5 °C at 760 mmHg	[1][2]
Density	1.015 g/mL at 25 °C	[1]
Flash Point	78 °C	[1]
Water Solubility	Approx. 5.34 g/L at 20 °C	[1]
logP (Octanol/Water)	2.47	[3]

The relatively low melting point and high boiling point are characteristic of a substituted phenol of this molecular weight. Its limited water solubility and a logP value greater than 2 indicate its lipophilic nature, which is a crucial consideration in solvent selection for extraction and purification, as well as in predicting its behavior in biological systems.

Synthesis of 2-Ethylphenol: A Mechanistic Approach

The primary industrial route to **2-Ethylphenol** is the shape-selective ortho-alkylation of phenol with ethylene.[1][4] This process is typically carried out at high temperatures (320-340 °C) and pressures (20 MPa) using an aluminum phenolate catalyst.[3][4]

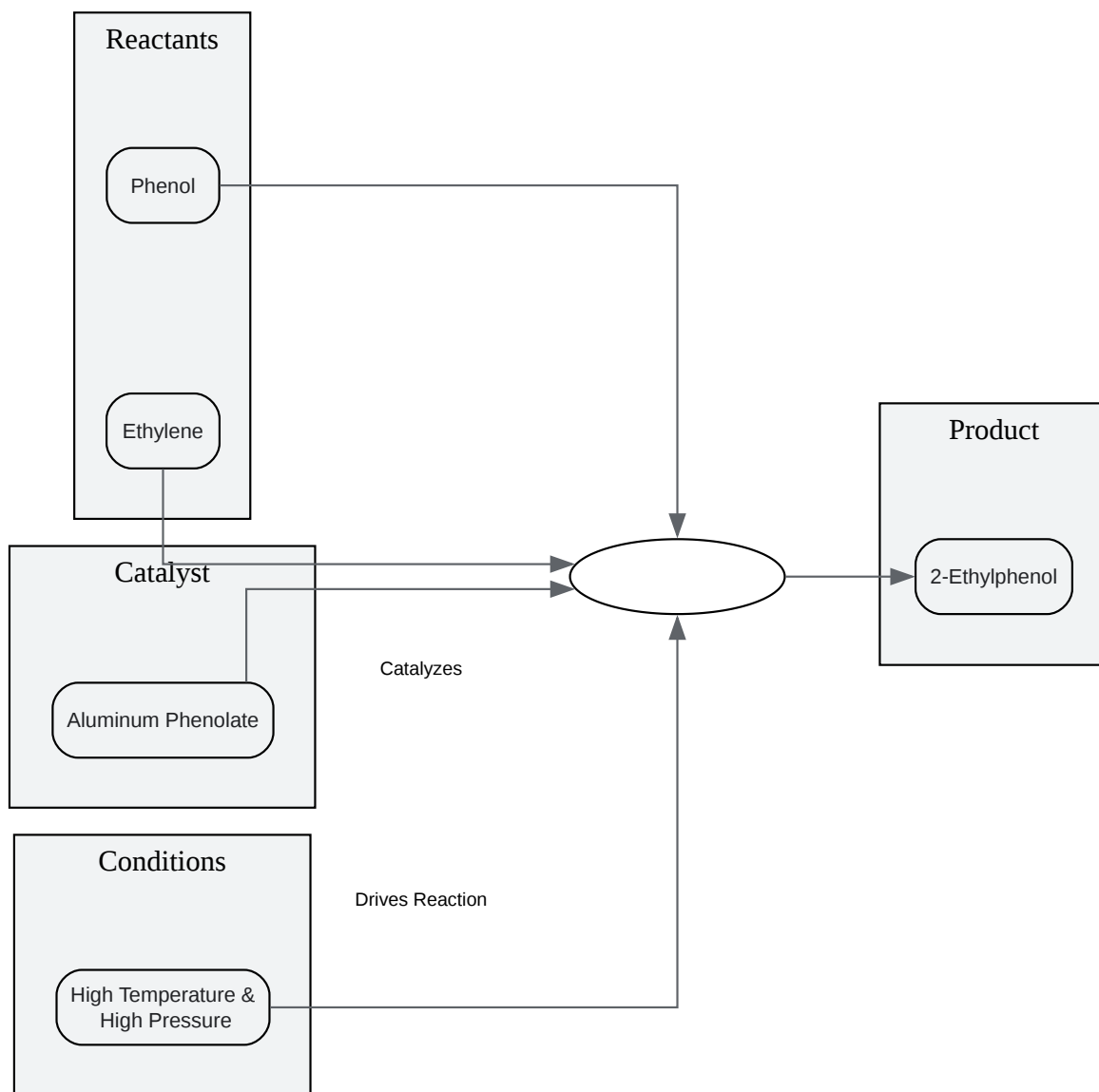
Reaction Mechanism: Electrophilic Aromatic Substitution

The synthesis proceeds via an electrophilic aromatic substitution mechanism. The key steps are outlined below:

- **Catalyst Formation:** Aluminum metal reacts with phenol to form the aluminum phenolate catalyst, $\text{Al}(\text{OPh})_3$. This is the active catalytic species.

- **Electrophile Generation:** Ethylene, in the presence of the acidic aluminum phenolate catalyst, is activated to form a carbocation-like species or a polarized complex.
- **Electrophilic Attack:** The electron-rich phenol ring, activated by the hydroxyl group, attacks the electrophilic ethylene species. The hydroxyl group directs the substitution to the ortho and para positions. The steric hindrance of the aluminum phenolate, which coordinates to the phenolic oxygen, favors the formation of the ortho isomer, **2-ethylphenol**.
- **Rearomatization:** The resulting intermediate loses a proton to regenerate the aromatic ring, yielding **2-ethylphenol**.

The diagram below illustrates the key steps in the synthesis of **2-Ethylphenol**.



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Caption: Industrial synthesis workflow for **2-Ethylphenol**.

Laboratory-Scale Synthesis Protocol

While the industrial process operates under harsh conditions, a laboratory-scale synthesis can be adapted using a Friedel-Crafts alkylation approach with a suitable ethylating agent and a Lewis acid catalyst.

Objective: To synthesize **2-Ethylphenol** from phenol and an ethylating agent.

Materials:

- Phenol
- Ethyl bromide (or diethyl sulfate)
- Anhydrous aluminum chloride (AlCl_3)
- Dichloromethane (DCM) or another suitable inert solvent
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Saturated sodium chloride (NaCl) solution (brine)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask, reflux condenser, dropping funnel, magnetic stirrer, heating mantle, separatory funnel, rotary evaporator.

Procedure:

- **Reaction Setup:** In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend anhydrous AlCl_3 in DCM. The choice of an inert atmosphere is crucial to prevent the reaction of the Lewis acid with atmospheric moisture, which would deactivate it.
- **Addition of Phenol:** Dissolve phenol in a minimal amount of DCM and add it dropwise to the stirred suspension of AlCl_3 at $0\text{ }^\circ\text{C}$ (ice bath). This exothermic reaction forms the aluminum phenoxide complex, which activates the ring for electrophilic attack.

- **Addition of Ethylating Agent:** Add ethyl bromide dropwise to the reaction mixture at 0 °C. The slow addition helps to control the exothermic reaction and minimize side-product formation.
- **Reaction:** After the addition is complete, allow the reaction to warm to room temperature and stir for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Quenching:** Carefully quench the reaction by slowly adding it to a beaker of crushed ice and 1 M HCl. This step hydrolyzes the aluminum complexes and protonates the phenoxide.
- **Workup:** Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with 1 M HCl, water, saturated NaHCO₃ solution, and finally with brine. The bicarbonate wash removes any unreacted acidic starting material and byproducts.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO₄, filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** The crude product is then purified by fractional distillation under reduced pressure or by column chromatography on silica gel. The choice of purification method depends on the scale of the reaction and the purity required.

This self-validating protocol includes multiple workup steps to ensure the removal of impurities and a final purification step to isolate the desired product.

Analytical Characterization

The purity and identity of **2-Ethylphenol** are typically confirmed using chromatographic and spectroscopic techniques.

Gas Chromatography (GC)

Gas chromatography is a powerful technique for separating and quantifying volatile and semi-volatile compounds like **2-Ethylphenol**.

A Typical GC Protocol for **2-Ethylphenol** Analysis:

Parameter	Setting	Rationale
Column	DB-5 or HP-5 (5% phenyl-methylpolysiloxane), 30 m x 0.25 mm ID, 0.25 µm film thickness	This non-polar column provides good separation for a wide range of organic compounds, including phenols.
Injector Temperature	250 °C	Ensures rapid volatilization of the sample without thermal degradation.
Oven Program	Initial temp: 60 °C (hold 2 min), ramp to 280 °C at 10 °C/min, hold 5 min	A temperature ramp allows for the separation of compounds with a range of boiling points.
Carrier Gas	Helium or Hydrogen, constant flow of 1 mL/min	Inert carrier gases that provide good chromatographic efficiency.
Detector	Flame Ionization Detector (FID)	FID is sensitive to hydrocarbons and provides a linear response over a wide concentration range.
Detector Temperature	300 °C	Prevents condensation of the analytes in the detector.

The choice of a non-polar column is based on the principle of "like dissolves like," where the separation is primarily based on the boiling points of the analytes. The temperature program is designed to provide good resolution between **2-ethylphenol** and its isomers (3-ethylphenol and 4-ethylphenol) as well as other potential impurities.

High-Performance Liquid Chromatography (HPLC)

HPLC is another valuable tool for the analysis of **2-Ethylphenol**, particularly for non-volatile derivatives or when analyzing complex mixtures. A reverse-phase HPLC method is commonly employed.^[5]

A Typical HPLC Protocol for **2-Ethylphenol** Analysis:

Parameter	Setting	Rationale
Column	C18, 250 mm x 4.6 mm, 5 μ m particle size	The C18 stationary phase is a non-polar material suitable for retaining and separating moderately polar compounds like 2-ethylphenol from a polar mobile phase.
Mobile Phase	Acetonitrile:Water (e.g., 60:40 v/v) with 0.1% phosphoric acid	A mixture of a polar solvent (water) and a less polar organic modifier (acetonitrile) allows for the elution of the analyte. Phosphoric acid is added to suppress the ionization of the phenolic hydroxyl group, leading to sharper peaks.
Flow Rate	1.0 mL/min	A standard flow rate that provides good separation efficiency and reasonable analysis time.
Detector	UV-Vis at 270 nm	Phenols exhibit strong UV absorbance, making UV detection a sensitive and reliable method. The maximum absorbance for 2-ethylphenol is around 270 nm.
Column Temperature	30 $^{\circ}$ C	Maintaining a constant column temperature ensures reproducible retention times.

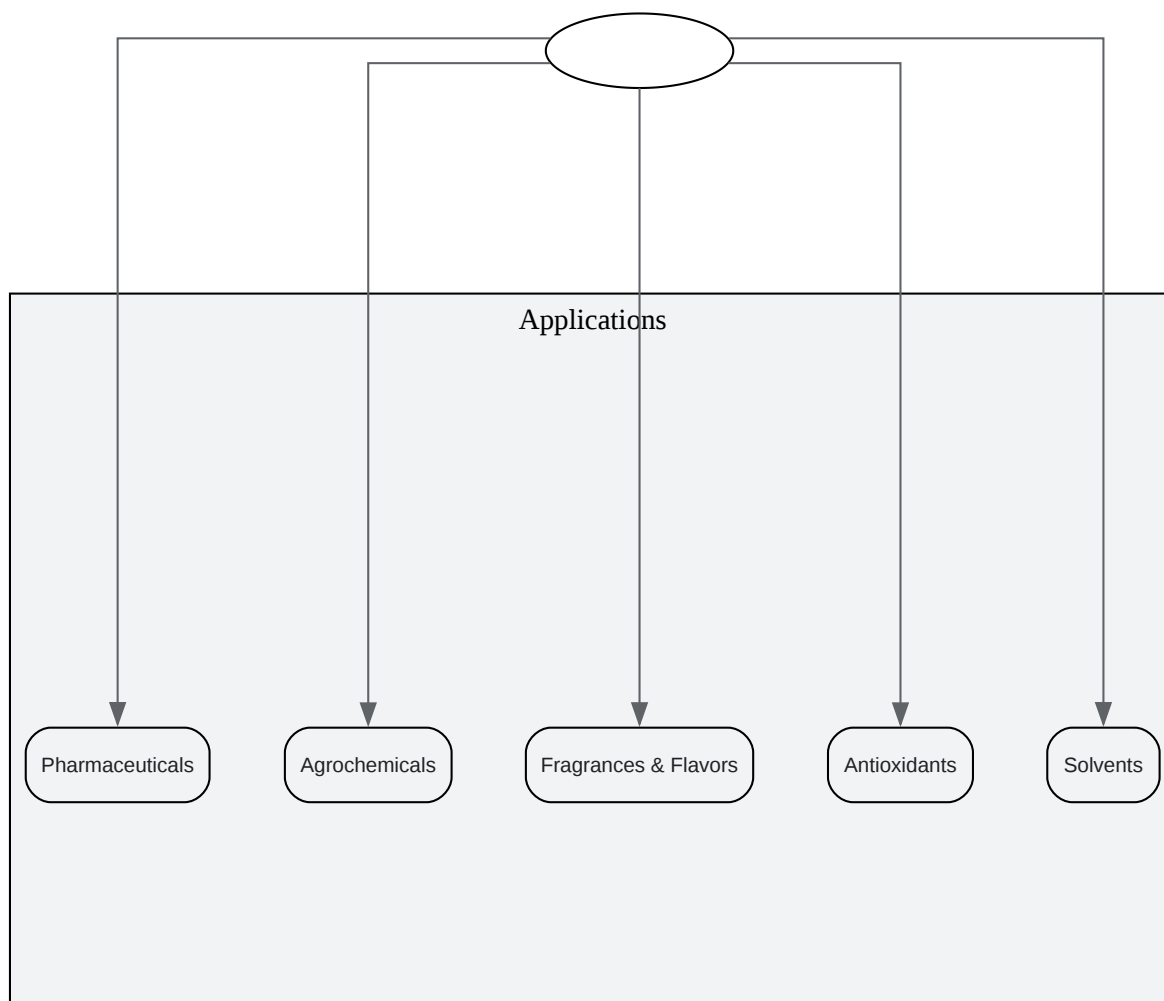
This protocol is self-validating as the use of a C18 column with a polar mobile phase ensures good retention and separation based on the hydrophobicity of the analytes. The addition of acid to the mobile phase is a critical step for achieving symmetrical peak shapes for acidic compounds like phenols.

Key Applications in Research and Industry

2-Ethylphenol is a versatile intermediate with applications in various sectors.

- **Pharmaceutical Synthesis:** It serves as a starting material and intermediate for the synthesis of various pharmaceutical compounds.[2][6] For instance, it has been used in the preparation of phenoxyacetic acid derivatives investigated as novel agonists for free fatty acid receptors in the context of diabetes treatment.[4]
- **Agrochemicals:** It is also a precursor in the synthesis of certain pesticides and herbicides.[2][6]
- **Fragrance and Flavor Industry:** Due to its characteristic phenolic and slightly smoky aroma, **2-Ethylphenol** is used as a fragrance ingredient in perfumes and as a flavoring agent in some food products.[1][6]
- **Antioxidants:** It is utilized in the production of antioxidants, particularly for plastics and rubber, where it helps to prevent oxidative degradation and extend the material's lifespan.[6]
- **Solvents and Cleaning Agents:** In industrial settings, it can be used as a solvent and a component in cleaning agents.[1]

The following diagram illustrates the diverse applications of **2-Ethylphenol**.



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Caption: Major application areas of **2-Ethylphenol**.

Safety and Handling

2-Ethylphenol is classified as a corrosive substance that can cause severe skin burns and serious eye damage.[1] It is also harmful if swallowed or inhaled.[1] Therefore, appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, must be worn when handling this compound. All work should be conducted in a well-ventilated fume hood to avoid inhalation of vapors. For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

2-Ethylphenol is a valuable chemical intermediate with a well-established synthesis route and diverse applications. A thorough understanding of its properties, synthesis mechanism, and analytical methods is essential for its effective and safe use in research and industrial settings. The protocols and rationale provided in this guide offer a solid foundation for professionals working with this important compound.

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